

Technical Guide: Safe Handling of Azido-PEG36-alcohol for Research and Development

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Compound of Interest

Compound Name: Azido-PEG36-alcohol

Cat. No.: B7908983

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **Azido-PEG36-alcohol**. Given the absence of a specific, publicly available Safety Data Sheet (SDS) for this compound, this document compiles general safety principles for organic azides and applies them to **Azido-PEG36-alcohol**, supplemented with available chemical properties. Researchers must treat this compound with caution and adhere to rigorous safety protocols.

Chemical and Physical Properties

Azido-PEG36-alcohol is a long-chain polyethylene glycol (PEG) derivative containing a terminal azide group and a terminal hydroxyl group. The PEG chain enhances solubility in aqueous and many organic solvents. While specific quantitative data for this molecule is limited, the following table summarizes its known properties.

Property	Value	Source(s)
Molecular Formula	C72H145N3O36	[1]
Molecular Weight	~1629 g/mol	[1]
CAS Number	73342-16-2	[1]
Appearance	Varies (often a white to off-white solid or a viscous oil)	General
Solubility	Soluble in water and many organic solvents such as DMSO, DMF, and dichloromethane.	[2]
Purity	Typically >95%	[1]
Storage Temperature	-20°C, protected from light and moisture.	

Hazard Identification and Safety Precautions

Organic azides are energetic compounds that can be sensitive to heat, light, shock, and pressure, potentially leading to explosive decomposition. Although the long PEG chain in **Azido-PEG36-alcohol** likely improves its stability by increasing the carbon-to-nitrogen ratio, it should still be handled with care.

General Hazards of Organic Azides:

- **Explosive Potential:** Can decompose explosively when subjected to heat, friction, or shock.
- **Toxicity:** The azide functional group is toxic, with a toxicity profile similar to cyanide.
- **Formation of Hydrazoic Acid:** Contact with acids can produce highly toxic and explosive hydrazoic acid.
- **Formation of Heavy Metal Azides:** Contact with heavy metals (e.g., copper, lead, silver) can form highly sensitive and explosive metal azides.

Recommended Handling Precautions:

Precaution Category	Specific Recommendations	Source(s)
Personal Protective Equipment (PPE)	Wear a lab coat, chemical safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile). For procedures with higher risk, a face shield and blast shield are recommended.	
Engineering Controls	All work should be conducted in a well-ventilated chemical fume hood.	
Handling Procedures	* Use non-metal spatulas (e.g., plastic or ceramic) for handling the solid compound.* Avoid friction, grinding, or subjecting the material to shock.* Do not heat the compound unless part of a controlled reaction protocol.	
Incompatible Materials	* Acids: Avoid all contact with acids to prevent the formation of hydrazoic acid.* Heavy Metals: Avoid contact with heavy metals and their salts.* Halogenated Solvents: Do not use chlorinated solvents like dichloromethane or chloroform as reaction media, as this can form highly unstable di- and tri-azidomethane.	

Storage	Store in a tightly sealed container at -20°C, protected from light. Store separately from incompatible materials.
Waste Disposal	* Dispose of all azide-containing waste in a dedicated, clearly labeled waste container.* Do not mix azide waste with acidic or heavy metal waste.* Organic azides should ideally be converted to a more stable derivative (e.g., an amine via reduction) before disposal.

Experimental Protocol: Example of a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Reaction

This protocol is a general example and should be adapted and optimized for specific research needs, always prioritizing safety.

Objective: To conjugate **Azido-PEG36-alcohol** to an alkyne-containing molecule via a CuAAC "click" reaction.

Materials:

- **Azido-PEG36-alcohol**
- Alkyne-containing molecule
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate

- A suitable solvent system (e.g., a mixture of water and t-butanol)
- Personal Protective Equipment (PPE)
- Non-metal spatula and stir bar

Procedure:

- Preparation: Don all required PPE and perform the entire experiment within a chemical fume hood.
- Dissolving Reactants: In a clean, dry flask, dissolve the alkyne-containing molecule and **Azido-PEG36-alcohol** in the chosen solvent system.
- Catalyst Preparation: In a separate vial, prepare fresh solutions of CuSO₄ and sodium ascorbate in water.
- Reaction Initiation: To the stirring solution of the azide and alkyne, add the sodium ascorbate solution, followed by the CuSO₄ solution. The reaction is often accompanied by a color change.
- Reaction Monitoring: Allow the reaction to proceed at room temperature. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS, or NMR).
- Work-up and Purification: Once the reaction is complete, quench the reaction (if necessary) and purify the product using a suitable method such as column chromatography or precipitation.
- Decontamination: Decontaminate all glassware that came into contact with the azide by rinsing with a suitable solvent (e.g., ethanol) to remove organic residues, followed by a decontamination solution such as acidic sodium nitrite to destroy any residual azide.

Visualized Workflows

Safe Handling Workflow for Azido-PEG36-alcohol

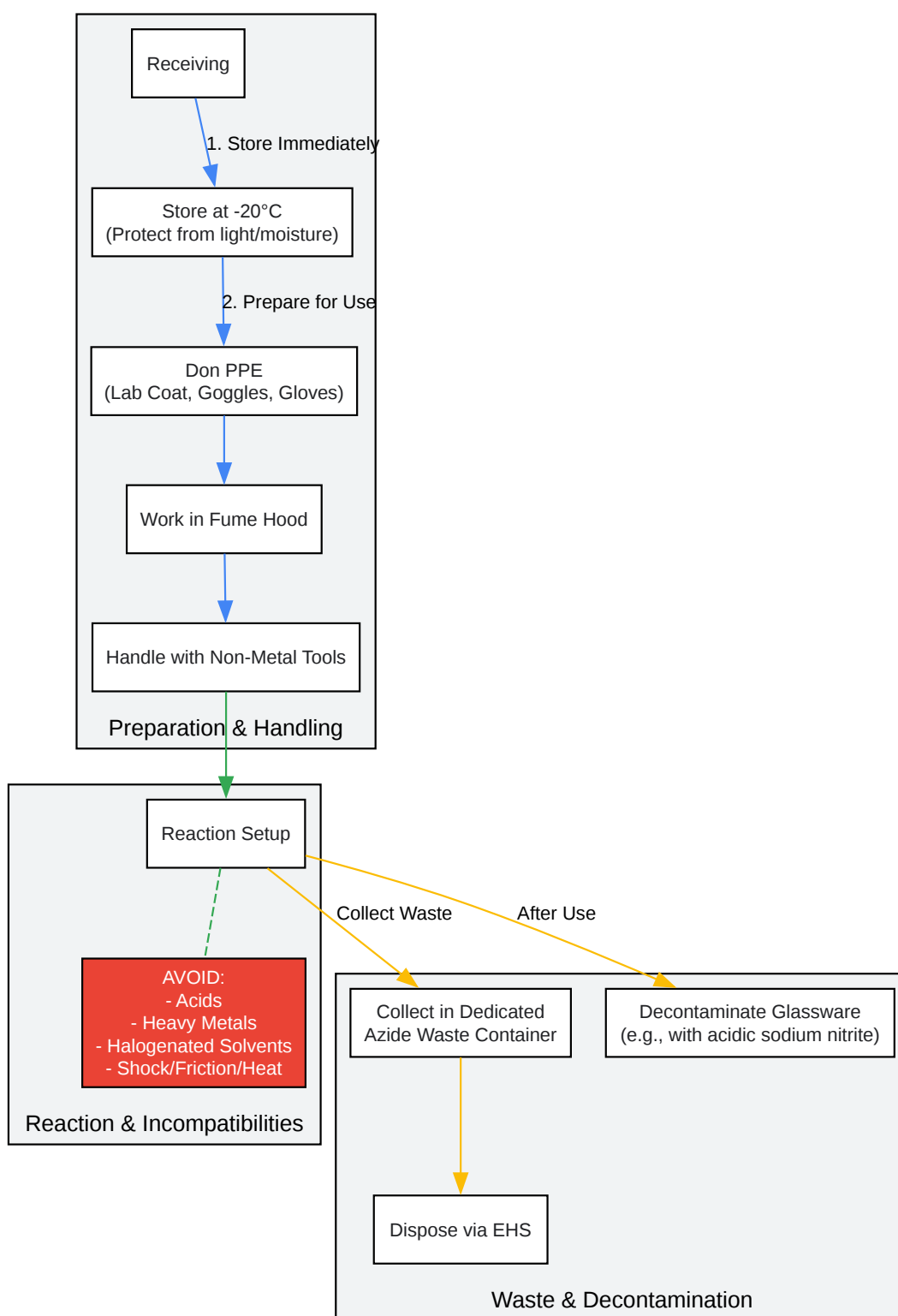


Figure 1: Safe Handling Workflow for Azido-PEG36-alcohol

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Caption: Safe Handling Workflow for **Azido-PEG36-alcohol**

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet. All laboratory work should be conducted after a thorough, site-specific risk assessment and in accordance with all institutional and regulatory safety guidelines.

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References

- 1. thornseshold.cup.uni-muenchen.de [thornseshold.cup.uni-muenchen.de]
- 2. benchchem.com [benchchem.com]
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